

# FLDP-8 stock solution preparation and storage

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## Compound of Interest

Compound Name: FLDP-8

Cat. No.: B15561916

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## Application Notes and Protocols for FLDP-8 For Researchers, Scientists, and Drug Development Professionals

### Introduction

**FLDP-8**, a synthetic curcuminoid analogue featuring a piperidone structure, has emerged as a compound of interest in oncological research. Identified as 4-Peperidinone, 3,5-bis[(4-hydroxy-3-methoxyphenyl) methylene]-1-Methyl(3E,5E), it demonstrates significant anti-proliferative and anti-migratory effects in various cancer cell lines. These application notes provide detailed protocols for the preparation and storage of **FLDP-8** stock solutions, ensuring consistency and accuracy in experimental settings.

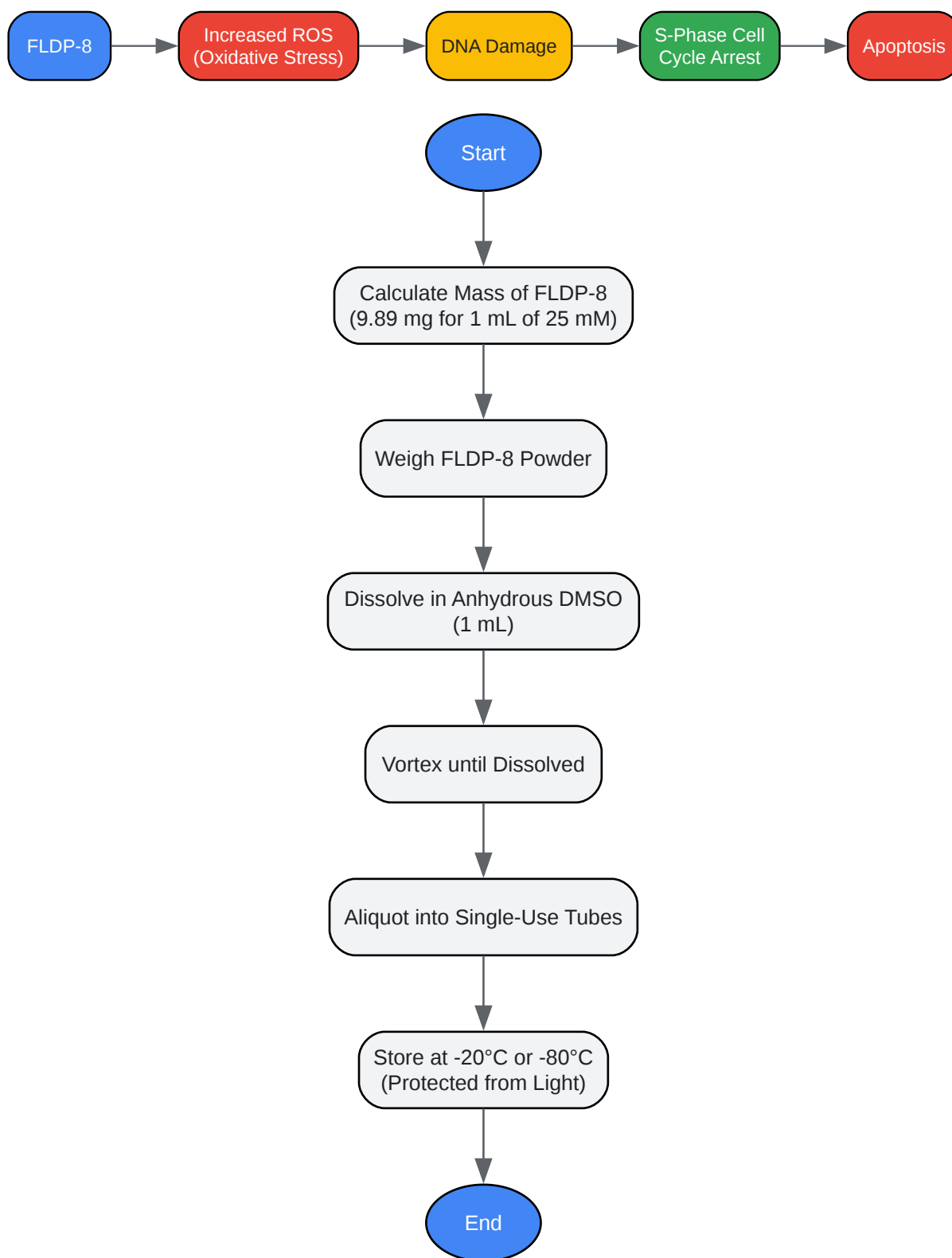
### Physicochemical Properties

A comprehensive understanding of the physicochemical properties of **FLDP-8** is essential for its proper handling and use in research.

Property	Value	Source/Method
Chemical Name	4-Peperidinone, 3,5-bis[(4-hydroxy-3-methoxyphenyl)methylene]-1-Methyl(3E,5E)	[1]
Molecular Formula	C23H25NO5	Calculated
Molecular Weight	395.45 g/mol	Calculated
Appearance	Yellowish solid (typical for curcuminoids)	Inferred
Solubility	Poorly soluble in water. Soluble in organic solvents such as Dimethyl Sulfoxide (DMSO) and Ethanol.	Inferred from curcuminoid properties[2]

#### Mechanism of Action

**FLDP-8** exerts its anti-cancer effects through a multi-faceted mechanism. It induces intracellular reactive oxygen species (ROS), leading to oxidative stress and subsequent DNA damage. This cellular stress triggers a cell cycle arrest in the S-phase and ultimately leads to apoptosis (programmed cell death).[1]



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## References

- 1. Curcumin piperidone derivatives induce anti-proliferative and anti-migratory effects in LN-18 human glioblastoma cells - PMC [pmc.ncbi.nlm.nih.gov]
- 2. researchgate.net [researchgate.net]
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